

Application Note: Mercurimetric Determination of Chloride in Aqueous Samples

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Compound of Interest

Compound Name: Mercuric iodate

CAS No.: 7783-32-6

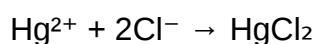
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This application note outlines the principles and procedures for the quantification of chloride ions in various water matrices, including drinking water, surface water, and industrial effluents, using mercurimetric titration.[1][2] This method relies on the reaction between mercuric ions (Hg^{2+}) and chloride ions (Cl^-) to form a stable, soluble mercuric chloride (HgCl_2) complex.[3]

Principle of the Method

In an acidic medium, a sample containing chloride ions is titrated with a standard solution of mercuric nitrate. The mercuric ions react with the chloride ions to form the slightly dissociated mercuric chloride complex.



The endpoint of the titration is identified by the use of an indicator, most commonly diphenylcarbazone. Once all the chloride ions have been complexed, the first excess of mercuric ions reacts with the indicator to form a distinct blue-violet complex.[3][4] The concentration of chloride in the sample is directly proportional to the volume of the mercuric nitrate titrant consumed. The optimal pH range for this titration is between 3.0 and 3.6.[3]

Quantitative Data

The mercurimetric method is adaptable for a broad spectrum of chloride concentrations. For samples with very low chloride levels, a pre-concentration step, such as evaporation, may be necessary.[3]

Parameter	Value / Information	Source(s)
Applicable Matrices	Ground water, drinking water, surface water, saline water, domestic and industrial wastes.	[2]
Concentration Range	Applicable to all chloride concentration ranges. Sample aliquots are adjusted to contain 10-20 mg of chloride per 50 mL to optimize titrant volume.	[2]
Lower Detection Limit	As low as 0.1 mg/L of chloride.	[3]
Potential Interferences	Bromide and iodide ions are titrated along with chloride, leading to positive interference. Chromate, sulfite, and sulfide can interfere at concentrations above 10 ppm. Nitrite also presents a significant interference.	[1]

Experimental Protocols

Reagent Preparation

- Standard Mercuric Nitrate Titrant (0.0141 N): Dissolve 2.3 g of mercuric nitrate ($\text{Hg}(\text{NO}_3)_2$) or 2.5 g of its monohydrate ($\text{Hg}(\text{NO}_3)_2 \cdot \text{H}_2\text{O}$) in 100 mL of deionized water containing 0.25 mL of concentrated nitric acid. Dilute the solution to 1000 mL with deionized water. This solution should be standardized against a primary standard sodium chloride solution.

- Standard Sodium Chloride Solution (0.0141 N): Accurately weigh 0.8241 g of anhydrous sodium chloride (previously dried at 140°C) and dissolve it in deionized water. Dilute to 1000 mL in a volumetric flask.
- Mixed Indicator Reagent: Dissolve 0.5 g of crystalline diphenylcarbazone and 0.05 g of bromophenol blue in 75 mL of 95% ethanol. Dilute to 100 mL with 95% ethanol. Store this solution in a brown bottle and discard after six months.[2]
- Nitric Acid Solution (0.05 M): Dilute 3.0 mL of concentrated nitric acid to 1 L with deionized water.[3]
- Sodium Hydroxide Solution (0.05 M): Dissolve 2.0 g of sodium hydroxide in deionized water and dilute to 1 L.[3]

Sample Preparation and pH Adjustment

- Pipette a suitable volume of the water sample (e.g., 50.0 mL) into a 250 mL Erlenmeyer flask.
- Add 5 to 10 drops of the mixed indicator reagent and swirl.[2]
- If the solution exhibits a blue, blue-violet, or red color, add the 0.05 M nitric acid solution dropwise until the color changes to yellow, then add an additional 1 mL of the acid.[3]
- If the solution turns yellow or orange after the addition of the indicator, add the 0.05 M sodium hydroxide solution dropwise until the color changes to blue-violet. Subsequently, add the 0.05 M nitric acid solution dropwise until the color reverts to yellow, and then add an excess of 1 mL of the acid.[3]

Titration Procedure

- Titrate the pH-adjusted sample with the standardized 0.0141 N mercuric nitrate solution using a burette.
- Continue the titration until the first appearance of a persistent blue-violet color throughout the solution, which signifies the endpoint.[2][3]
- Record the volume of the mercuric nitrate titrant used.

- A blank titration should be performed using deionized water in place of the sample to correct for any reagent impurities.

Calculation of Chloride Concentration

The chloride concentration in the sample is calculated using the following formula:

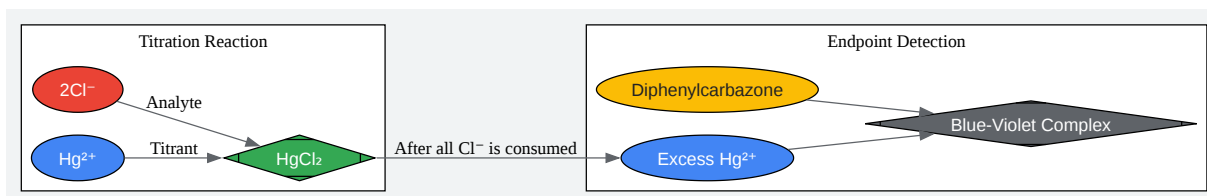
$$\text{Chloride (mg/L)} = [(V_{\text{sample}} - V_{\text{blank}}) \times N \times 35450] / V_{\text{sample_mL}}$$

Where:

- V_{sample} = Volume of mercuric nitrate titrant used for the sample (mL)
- V_{blank} = Volume of mercuric nitrate titrant used for the blank (mL)
- N = Normality of the mercuric nitrate titrant
- 35450 = Milliequivalent weight of chloride (Cl^-)
- $V_{\text{sample_mL}}$ = Volume of the water sample taken for titration (mL)

Visualizations

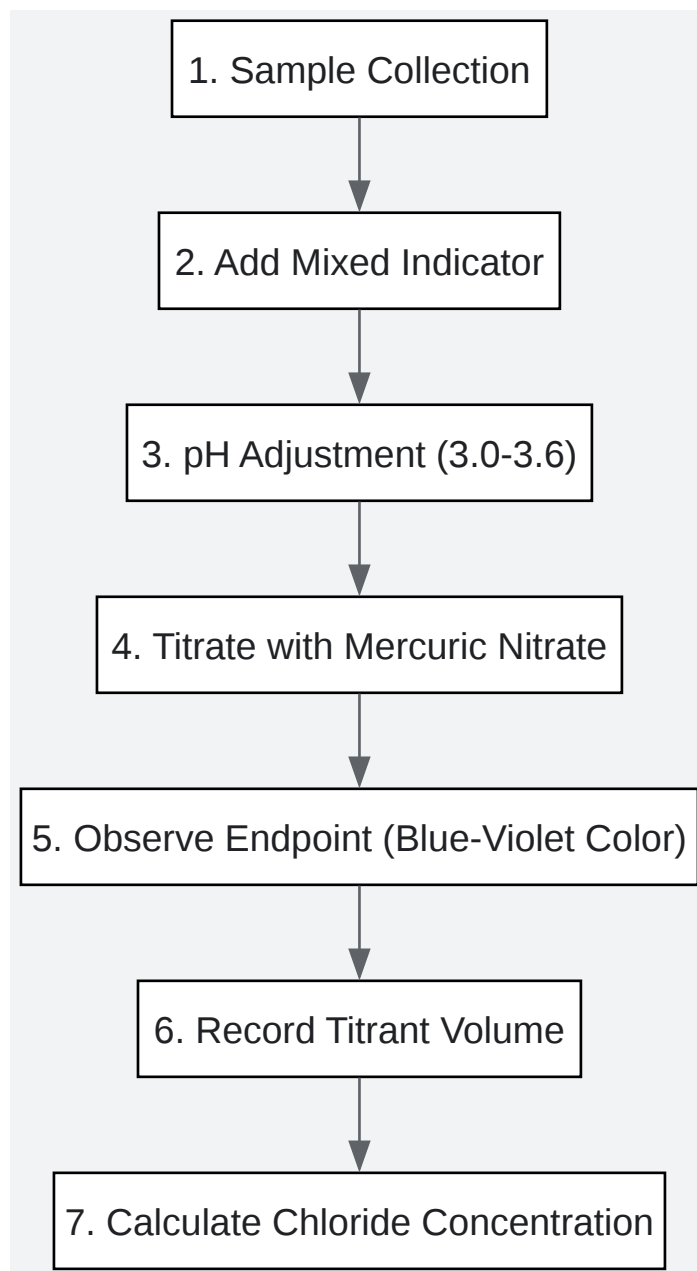
Signaling Pathway of Mercurimetric Titration



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Caption: Reaction and endpoint signaling pathway in mercurimetric chloride determination.

Experimental Workflow for Chloride Analysis



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Caption: Step-by-step experimental workflow for the mercurimetric titration of chloride.

Safety and Environmental Considerations

Mercury and its compounds are highly toxic and pose a significant environmental hazard. All work with mercuric nitrate and other mercury-containing reagents must be conducted in a well-

ventilated fume hood. Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, must be worn at all times. All mercury-containing waste must be collected and disposed of as hazardous waste in accordance with strict institutional and governmental regulations.[1]

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